

Personal protective equipment for handling Benzyl tetrahydro-2H-pyran-4-carboxylate

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Compound of Interest

Compound Name: *Benzyl tetrahydro-2H-pyran-4-carboxylate*

Cat. No.: *B1290441*

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Essential Safety and Handling Guide for Benzyl tetrahydro-2H-pyran-4-carboxylate

This guide provides crucial safety, handling, and disposal information for **Benzyl tetrahydro-2H-pyran-4-carboxylate**, tailored for researchers, scientists, and professionals in drug development. Adherence to these protocols is vital for ensuring laboratory safety and procedural accuracy.

Immediate Safety Precautions: Before handling, ensure a well-ventilated area, preferably a chemical fume hood, is in operation.^[1] Emergency equipment, including an eyewash station and a safety shower, must be readily accessible.^[1]

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is essential when handling **Benzyl tetrahydro-2H-pyran-4-carboxylate**. The following table summarizes the recommended PPE.

| PPE Category | Type and Specifications | Rationale |
|--------------------------|--|--|
| Eye and Face Protection | Chemical safety goggles or a face shield worn over safety glasses. Must conform to EN166 (EU) or NIOSH (US) standards.[1][2] | Protects against potential splashes of the compound, which may be irritating to the eyes.[1][3] |
| Hand Protection | Chemically resistant gloves (e.g., nitrile or butyl rubber).[1] For full contact, butyl rubber with a minimum layer thickness of 0.3 mm is recommended. For splash contact, nitrile rubber with a minimum layer thickness of 0.4 mm is suitable. | Prevents skin contact.[1] Disposable nitrile gloves offer good protection for short-term use.[1] |
| Skin and Body Protection | A laboratory coat or impervious clothing should be worn.[2] | Protects skin and personal clothing from contamination.[1] |
| Respiratory Protection | Generally not required if handled in a fume hood.[1] If there is a risk of generating dust or aerosols outside a fume hood, an air-purifying respirator with appropriate cartridges should be used. | Minimizes inhalation of the compound. Engineering controls like fume hoods are the primary defense.[1] |

Operational Plan: Step-by-Step Handling Protocol

This protocol details the safe handling of **Benzyl tetrahydro-2H-pyran-4-carboxylate** from receipt to disposal.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a tightly sealed container in a cool, dry, and well-ventilated area at 2-8°C.[4]

- Log the compound in your chemical inventory.

2. Preparation for Use:

- Allow the container to equilibrate to room temperature before opening to prevent condensation.
- Conduct all weighing and solution preparation inside a certified chemical fume hood.[\[1\]](#)
- Use dedicated spatulas and weighing paper.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[5\]](#)[\[6\]](#)

3. Experimental Use:

- Handle all solutions containing the compound with the same level of precaution as the solid form.
- Wash hands and any exposed skin thoroughly after handling.[\[5\]](#)[\[6\]](#)

Accidental Release and First Aid Measures

- Spills: In case of a small spill, restrict access to the area. Wearing appropriate PPE, cover the spill with an absorbent material like vermiculite or sand.[\[1\]](#) Carefully collect the absorbed material into a designated hazardous waste container.[\[1\]](#) Clean the spill area with a suitable solvent and collect the cleaning materials as hazardous waste.[\[1\]](#)
- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention.[\[5\]](#)
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice.[\[5\]](#)
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[\[5\]](#)
- Ingestion: Clean mouth with water and drink plenty of water afterward. Get medical attention if symptoms occur.[\[5\]](#)

Disposal Plan

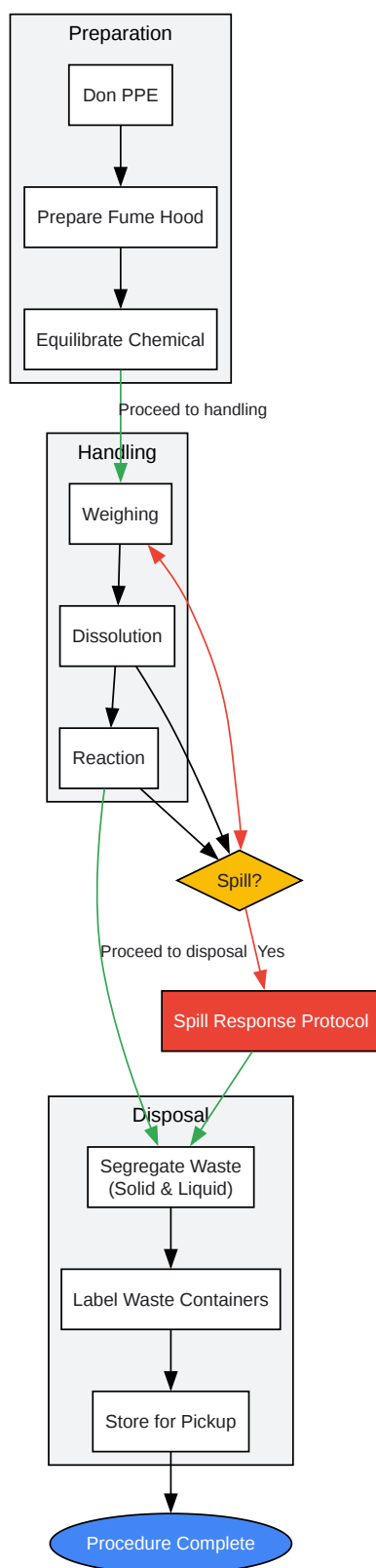
Proper disposal is crucial to prevent environmental contamination and ensure laboratory safety.

- **Waste Segregation:** Collect all solid waste contaminated with the compound (e.g., gloves, pipette tips, weighing paper) in a designated, leak-proof hazardous waste container.[\[1\]](#)
- **Liquid Waste:** Collect all liquid waste containing the compound in a separate, clearly labeled hazardous waste container.[\[1\]](#)
- **Disposal:** Dispose of all waste in accordance with local, state, and federal regulations. Do not mix with other waste. Handle uncleaned containers as you would the product itself.

Physical and Chemical Properties

| Property | Value |
|---------------------|--|
| Molecular Formula | C ₁₃ H ₁₆ O ₃ |
| Molecular Weight | 220.26 g/mol [4] [7] |
| Storage Temperature | 2-8°C [4] |
| Appearance | White to brown solid (for similar compounds) [5] |
| Melting Point/Range | 87 - 89 °C (for a similar compound) [5] |
| Boiling Point/Range | 115 °C @ 20 mmHg (for a similar compound) [5] |

Experimental Workflow



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Caption: Workflow for handling **Benzyl tetrahydro-2H-pyran-4-carboxylate**.

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